

Performing a DEPT-135 Experiment: Application Notes and Protocols

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Compound of Interest

Compound Name: S 135

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Introduction

Distortionless Enhancement by Polarization Transfer (DEPT) is a powerful Nuclear Magnetic Resonance (NMR) technique used for differentiating carbon atoms based on the number of attached protons.[1] The DEPT-135 experiment is a specific and highly informative variant that distinguishes between methyl (CH₃), methylene (CH₂), and methine (CH) groups. In a DEPT-135 spectrum, CH and CH₃ signals appear as positive peaks, while CH₂ signals are phased negatively (inverted).[2] Quaternary carbons, which lack directly attached protons, are not observed in the DEPT-135 spectrum.[3] This technique offers a significant sensitivity enhancement compared to standard ¹³C NMR by transferring polarization from the highly abundant ¹H nuclei to the less sensitive ¹³C nucleus.[3]

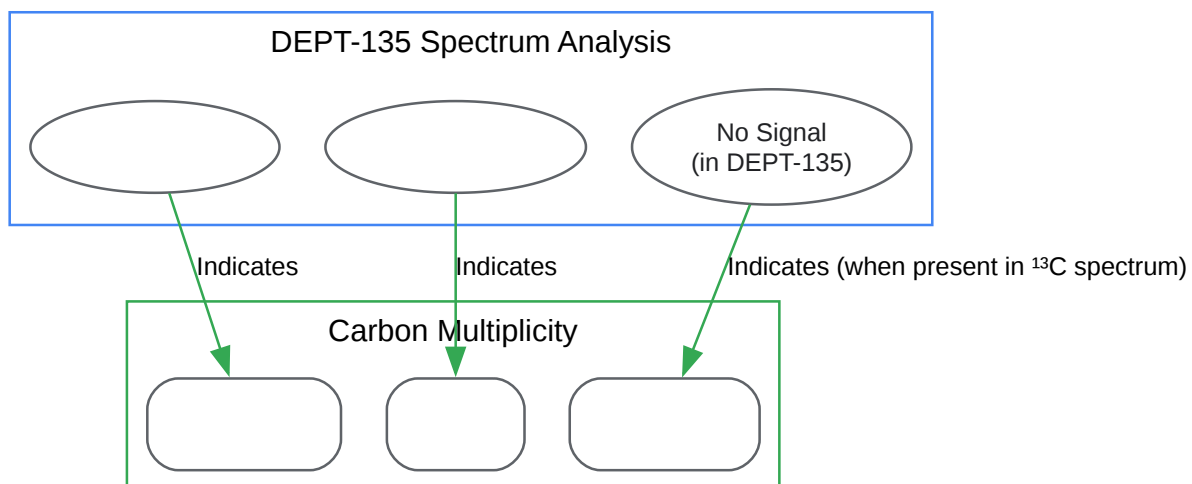
This application note provides a detailed protocol for performing a DEPT-135 experiment, from sample preparation to data analysis, intended to guide researchers in acquiring high-quality spectral data for structural elucidation.

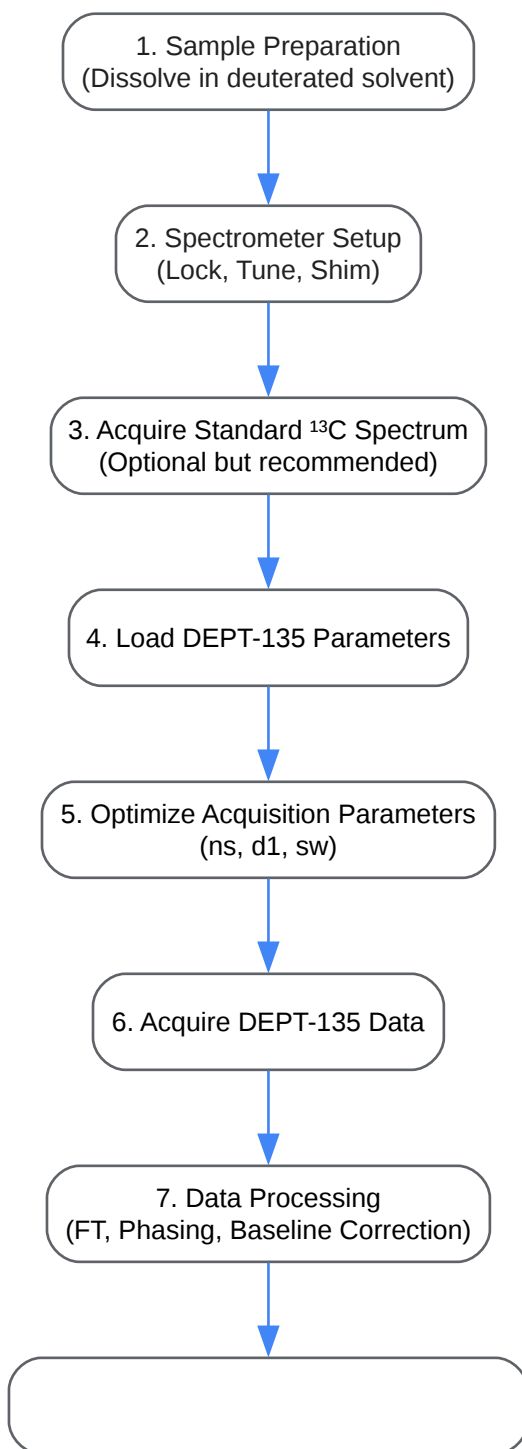
Principle of the DEPT-135 Experiment

The DEPT pulse sequence is a sophisticated series of radiofrequency (RF) pulses and delays applied to both ¹H and ¹³C nuclei.[3] The key to the experiment is the transfer of magnetization from protons to their directly attached carbons. The final step in the DEPT-135 sequence is a 135° proton pulse. The phase of the resulting ¹³C signal is dependent on the number of protons

attached to it, leading to the characteristic positive signals for CH/CH₃ and negative signals for CH₂ groups.

The logical flow of distinguishing carbon types using DEPT-135, often in conjunction with a standard broadband-decoupled ¹³C spectrum, is outlined below.





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References

- 1. DEPT NMR: Signals and Problem Solving - Chemistry Steps [chemistrysteps.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. DEPT: A tool for ^{13}C peak assignments — Nanalysis [nanalysis.com]
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